

In-Depth Technical Guide to the Solubility of 2'-Bromo-4'-fluoroacetophenone

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Compound of Interest

Compound Name: 2'-Bromo-4'-fluoroacetophenone

Cat. No.: B118180

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This technical guide provides a comprehensive overview of the available solubility data for **2'-Bromo-4'-fluoroacetophenone** (CAS No. 403-29-2), a key intermediate in pharmaceutical and organic synthesis. Due to the limited availability of quantitative experimental data in public literature, this document focuses on providing a detailed experimental protocol for determining its solubility, alongside a theoretical framework for understanding its solubility characteristics.

Introduction to 2'-Bromo-4'-fluoroacetophenone

2'-Bromo-4'-fluoroacetophenone is a halogenated aromatic ketone with the molecular formula C_8H_6BrFO .^{[1][2]} It presents as a beige to light grey-green crystalline powder or flakes.^{[1][2]} This compound is a versatile building block in medicinal chemistry, particularly in the synthesis of novel therapeutic agents. Understanding its solubility is critical for reaction kinetics, purification processes, and formulation development.

Solubility Data

Quantitative experimental solubility data for **2'-Bromo-4'-fluoroacetophenone** is not widely available in published literature. However, qualitative descriptions and calculated values provide a baseline understanding of its solubility profile.

Solvent	Temperature	Solubility	Data Type
Water	Standard	Sparingly Soluble[2]	Qualitative
Water	25°C (est.)	~0.027 g/L	Calculated[3]
Methanol	Standard	Soluble[1][2]	Qualitative

Note: The quantitative water solubility value is calculated from the estimated Log10 of water solubility (in mol/L) of -2.90, as provided by the Crippen Method.[3] Experimental verification is recommended.

Experimental Protocol for Solubility Determination (Gravimetric Method)

The following is a detailed methodology for the experimental determination of the solubility of **2'-Bromo-4'-fluoroacetophenone** in a given solvent. This protocol is based on the principle of creating a saturated solution and then determining the concentration of the solute by evaporating the solvent.

3.1. Materials and Equipment

- **2'-Bromo-4'-fluoroacetophenone**
- Selected solvent(s) of known purity
- Analytical balance (± 0.0001 g)
- Thermostatic shaker or magnetic stirrer with hotplate
- Temperature probe
- Syringe filters (e.g., 0.45 μm PTFE)
- Glass vials with screw caps
- Pipettes

- Drying oven or vacuum oven

3.2. Procedure

- Preparation of Supersaturated Solution: Add an excess amount of **2'-Bromo-4'-fluoroacetophenone** to a known volume of the selected solvent in a glass vial. The excess solid should be clearly visible.
- Equilibration: Seal the vial and place it in a thermostatic shaker set to the desired temperature. Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure a saturated solution is formed. Continuous agitation is necessary.
- Phase Separation: After equilibration, cease agitation and allow the excess solid to settle at the bottom of the vial for several hours at the constant experimental temperature.
- Sample Withdrawal: Carefully withdraw a known volume of the clear supernatant using a pre-heated (to the experimental temperature) pipette, taking care not to disturb the settled solid.
- Filtration: Immediately filter the withdrawn sample through a syringe filter (pre-heated to the experimental temperature) into a pre-weighed glass vial. This step is crucial to remove any undissolved microcrystals.
- Solvent Evaporation: Weigh the vial containing the filtered saturated solution. Then, evaporate the solvent completely using a drying oven at a temperature below the boiling point of the solvent and the melting point of the solute. A vacuum oven can be used for faster and more gentle drying.
- Final Weighing: Once the solvent is completely evaporated and the vial has cooled to room temperature in a desiccator, weigh the vial again. The difference in weight corresponds to the mass of the dissolved **2'-Bromo-4'-fluoroacetophenone**.
- Calculation: The solubility (S) can be calculated in g/L using the following formula:

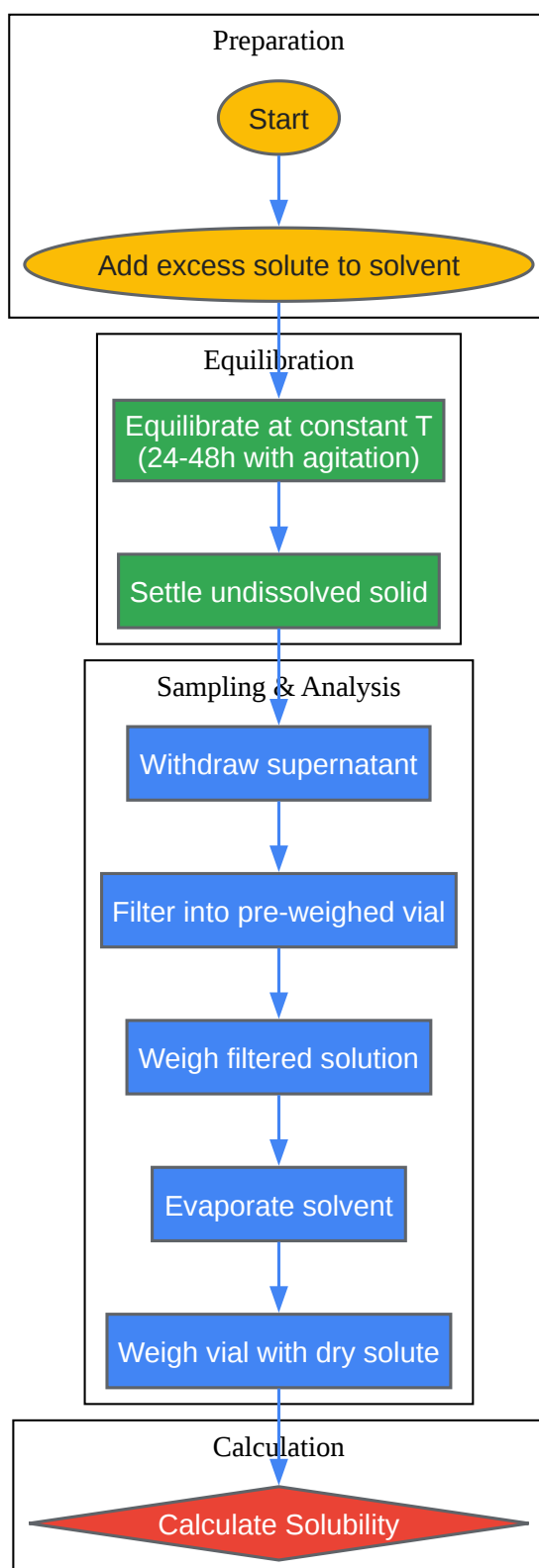
$$S \text{ (g/L)} = (\text{Mass of solute} / \text{Volume of solvent withdrawn})$$

3.3. Safety Precautions

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **2'-Bromo-4'-fluoroacetophenone** and the chosen solvent before commencing work.

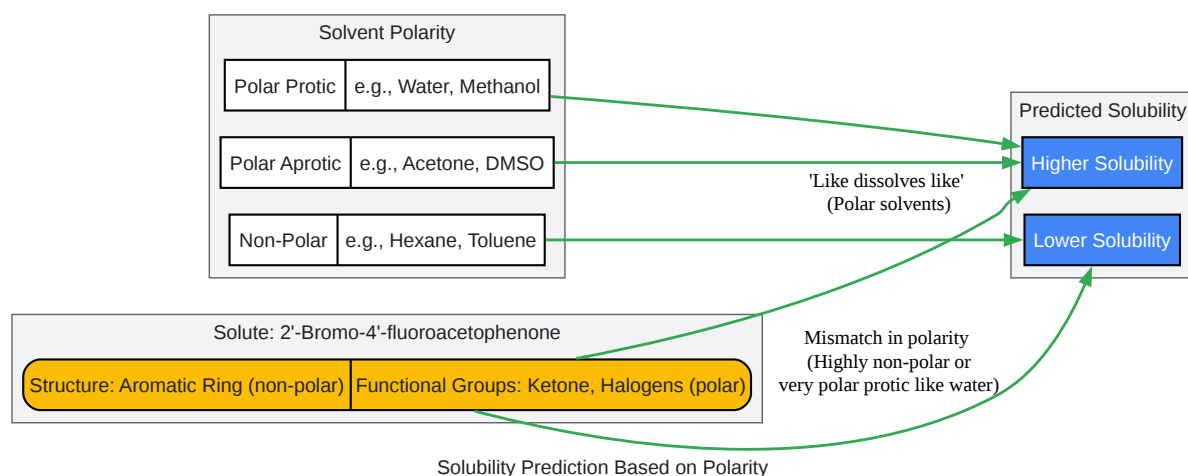
Visualized Experimental Workflow and Logical Relationships

The following diagrams illustrate the experimental workflow for solubility determination and the expected solubility trends based on solvent polarity.



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Caption: Experimental workflow for gravimetric solubility determination.



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Caption: Predicted solubility based on the principle of "like dissolves like".

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References

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